

Technical Synthesis Guide: 10-Methyltridecanoic Acid (10-MTA)

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Compound of Interest

Compound Name: 10-Methyltridecanoic Acid

Cat. No.: B1260040

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Executive Summary & Application Scope

10-Methyltridecanoic Acid (10-MTA) is a mid-chain branched fatty acid (BCFA) of significant interest in membrane biophysics and microbial lipidomics. Unlike terminal iso- or anteiso- fatty acids, the mid-chain methyl group of 10-MTA introduces a unique steric "kink" that significantly lowers the phase transition temperature of phospholipid bilayers, modulating membrane fluidity without introducing unsaturation.

This application note provides a rigorous, research-grade protocol for the total synthesis of 10-MTA. We utilize a Copper-Catalyzed Cross-Coupling (Kochi-Schlosser) strategy. This route is selected over Wittig olefination for its convergence and ability to generate the saturated skeleton directly, avoiding high-pressure hydrogenation steps often unavailable in standard analytical labs.

Target Audience: Synthetic Chemists, Lipidomics Researchers, Membrane Biophysicists.

Strategic Retrosynthesis & Mechanism

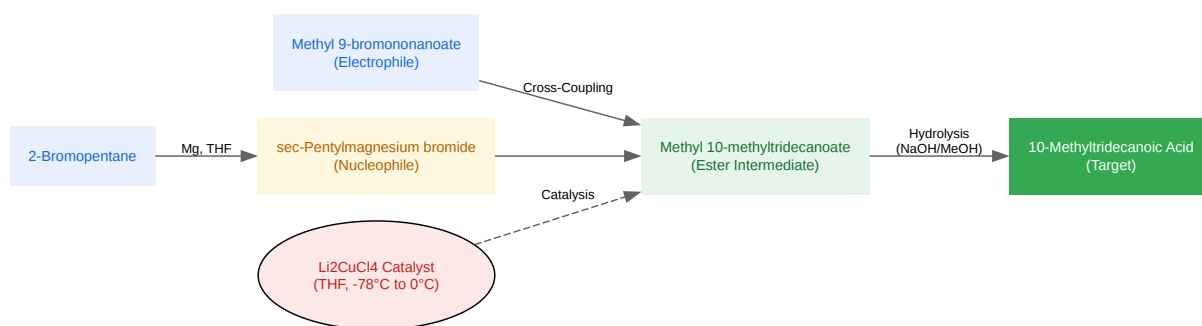
To achieve the target structure (C₁₄H₂₈O₂) with high regiocontrol, we disconnect the molecule at the C9-C10 bond.

- Fragment A (Electrophile): Methyl 9-bromononanoate (derived from azelaic acid or commercially available).
 - Fragment B (Nucleophile): sec-Pentylmagnesium bromide (derived from 2-bromopentane).
 - Catalyst: Lithium Tetrachlorocuprate (
-).

Mechanism: The reaction proceeds via a catalytic cycle where the copper(I) species undergoes oxidative addition with the alkyl halide, followed by transmetalation with the Grignard reagent, and finally reductive elimination to form the C-C bond. The use of

is critical as it solubilizes the copper species in THF and suppresses halogen-metal exchange side reactions.

Pathway Visualization



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Figure 1: Convergent synthesis pathway for 10-MTA via Copper-Catalyzed Cross-Coupling.

Experimental Protocol

Reagents & Materials Table

Reagent	CAS No.	Equiv.[1][2]	Role
Methyl 9-bromononanoate	14273-90-6	1.0	Electrophile (Backbone)
2-Bromopentane	107-81-3	1.3	Nucleophile Precursor (Branch)
Magnesium Turnings	7439-95-4	1.5	Grignard Formation
Lithium Tetrachlorocuprate	15475-88-4	0.03	Catalyst (0.1M in THF)
THF (Anhydrous)	109-99-9	Solvent	Reaction Medium
Sodium Hydroxide	1310-73-2	5.0	Hydrolysis Base

Step-by-Step Methodology

Step 1: Preparation of the Catalyst (

)

Note: While commercially available, fresh preparation ensures maximum activity.

- Dry Lithium Chloride (LiCl, 85 mg, 2 mmol) and Copper(II) Chloride (, 134 mg, 1 mmol) in a Schlenk flask under vacuum at 140°C for 2 hours.
- Cool to room temperature under Argon.
- Add 10 mL of anhydrous THF. The salts will dissolve to form a clear, bright orange-red solution (0.1 M). Store under Argon.

Step 2: Formation of sec-Pentylmagnesium Bromide

Critical Control Point: Secondary alkyl halides are prone to Wurtz coupling. Slow addition and high dilution are required.

- Activate Magnesium turnings (1.5 equiv) in a dry 3-neck flask by dry stirring under Argon for 30 mins. Add a crystal of iodine.

- Add 10 mL anhydrous THF.
- Add 10% of the calculated 2-bromopentane (Total: 1.3 equiv) to initiate the reaction. Gentle heating may be required until the solution turns turbid/grey.
- Add the remaining 2-bromopentane dissolved in THF dropwise over 1 hour, maintaining a temperature of 25-30°C.
- Stir for an additional hour. Titrate a small aliquot to determine exact concentration (approx 0.8 - 1.0 M).

Step 3: Cross-Coupling Reaction

- In a separate flask, dissolve Methyl 9-bromononanoate (1.0 equiv) in anhydrous THF.
- Cool the solution to -78°C (dry ice/acetone bath).
- Add the catalyst solution (3 mol%).
- Add the prepared sec-Pentylmagnesium bromide solution dropwise via syringe pump over 30 minutes.
- Thermodynamic Ramp: Allow the reaction to warm slowly to 0°C over 4 hours. The solution typically turns from orange to a dark suspension.
- Quench with saturated aqueous ammonium chloride ().
- Extract with diethyl ether (3x), wash with brine, dry over , and concentrate.
- Purification: Flash chromatography (Hexanes:Ethyl Acetate 95:5) yields Methyl 10-methyltridecanoate.

Step 4: Hydrolysis to Free Acid

- Dissolve the purified ester in Methanol/Water (4:1).
- Add NaOH (5 equiv) and reflux at 70°C for 2 hours.
- Acidify with 1M HCl to pH 1.
- Extract with Hexanes, dry, and concentrate to yield **10-Methyltridecanoic Acid**.

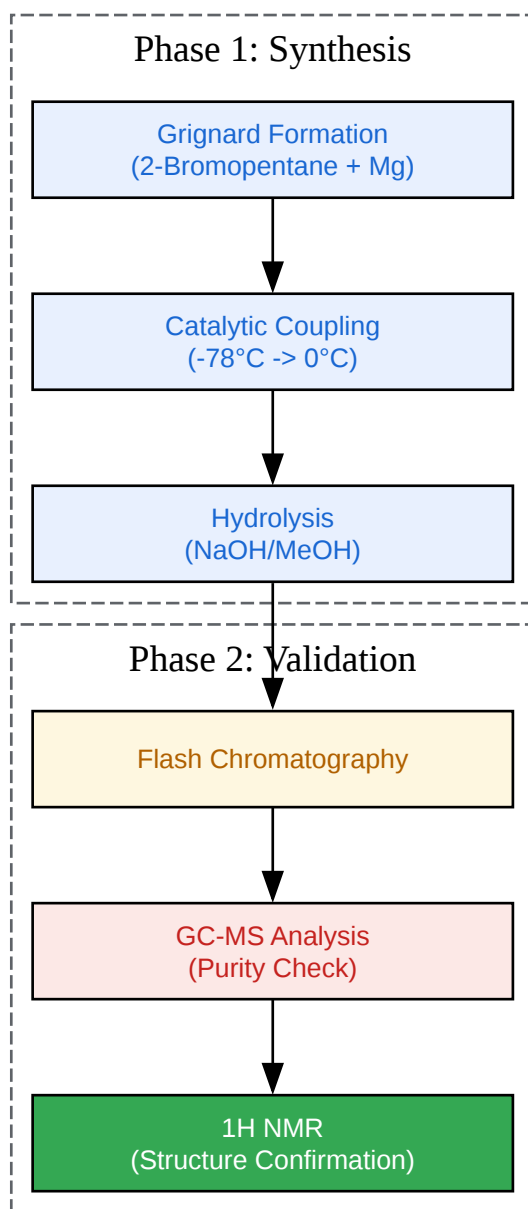
Quality Control & Characterization

Trustworthiness in lipid synthesis relies on distinguishing the branched isomer from linear contaminants.

Expected Analytical Data

Technique	Key Diagnostic Signal	Interpretation
1H NMR (CDCl ₃)	0.85 ppm (d, 3H, Hz)	The doublet indicates a methyl group on a secondary carbon (the branch), distinct from the triplet of the terminal methyl.
1H NMR (CDCl ₃)	2.35 ppm (t, 2H)	-methylene protons adjacent to carboxylic acid.
GC-MS	M ⁺ = 228 (Methyl Ester)	Molecular ion for C14 ester.
GC-MS	McLafferty Rearrangement	Look for fragmentation patterns characteristic of mid-chain branching (loss of fragments at the branch point).

Workflow Diagram



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Figure 2: Operational workflow for the synthesis and validation of 10-MTA.

Safety & Handling (SDS Summary)

- Lithium Tetrachlorocuprate: Hygroscopic and corrosive. Handle in a glovebox or under strict inert atmosphere.

- THF: Peroxide former. Ensure solvents are distilled or from a fresh solvent purification system (SPS).
- 10-MTA Product: Likely a viscous oil or low-melting solid. Store at -20°C under Argon to prevent oxidation.

References

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